

Application Notes and Protocols for Neurofascin 155 (NF155) Immunofluorescence Staining

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Compound of Interest

Compound Name: NF157

Cat. No.: B10771151

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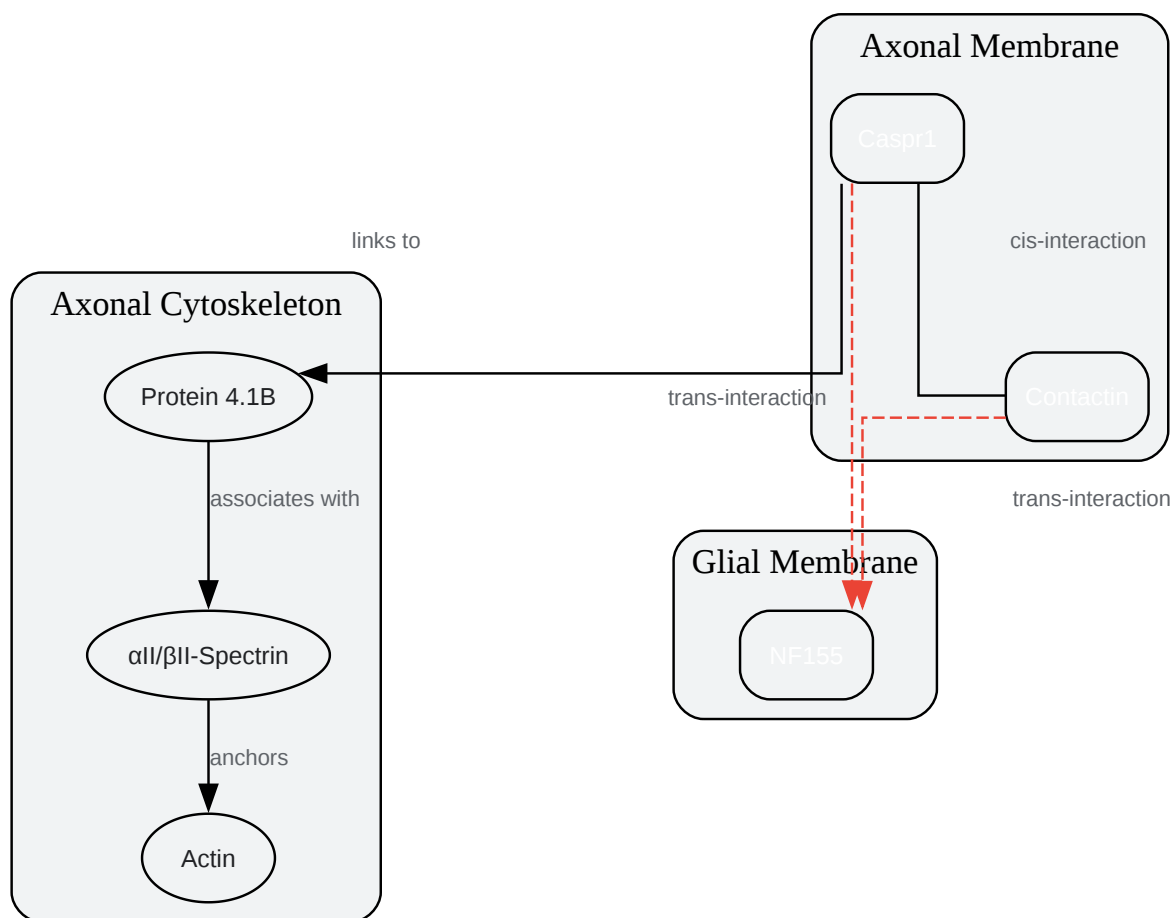
Introduction

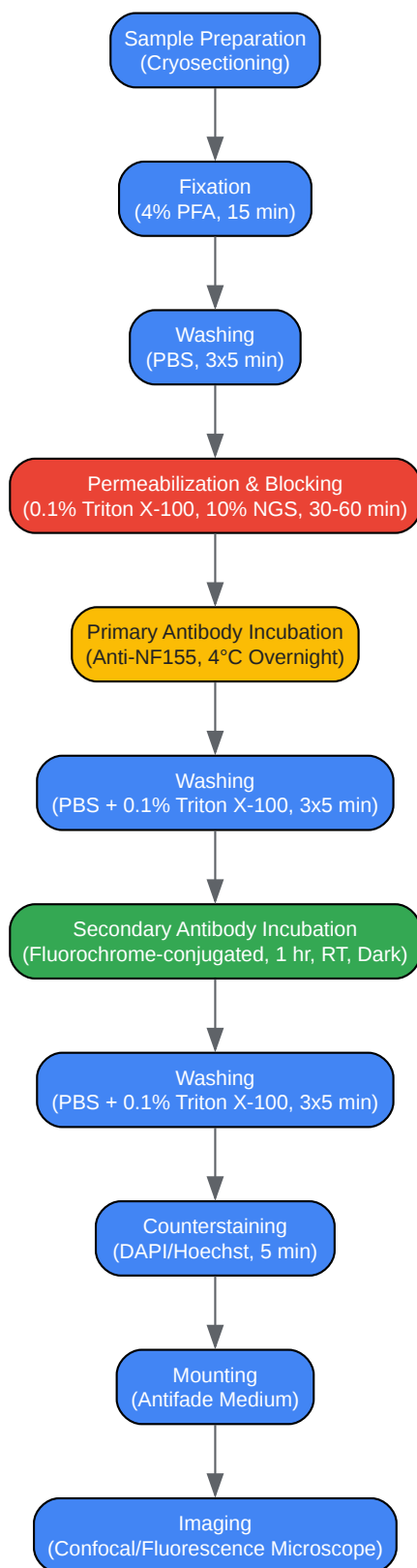
Neurofascin 155 (NF155) is a critical cell adhesion molecule expressed by myelinating glia (oligodendrocytes in the central nervous system and Schwann cells in the peripheral nervous system).[1][2] It plays a pivotal role in the formation and maintenance of the paranodal junctions, the specialized regions flanking the nodes of Ranvier.[3][4] At the paranode, NF155 on the glial membrane interacts with a complex of Caspr1 and Contactin on the axonal membrane, forming septate-like junctions.[3][5][6] These junctions are essential for restricting the movement of ion channels to the nodal region, ensuring the rapid saltatory conduction of nerve impulses.[3] Dysregulation or autoantibodies against NF155 have been implicated in demyelinating diseases such as Chronic Inflammatory Demyelinating Polyneuropathy (CIDP) and Multiple Sclerosis (MS).[1][2][7]

Immunofluorescence staining is a powerful technique to visualize the precise localization of NF155 at the paranodal junctions. This protocol provides a detailed methodology for the immunofluorescent staining of NF155 in nervous tissue sections.

Signaling Pathways and Molecular Interactions at the Paranodal Junction

The integrity of the paranodal junction is maintained by a trimolecular complex. The diagram below illustrates the key interactions between the axonal membrane proteins and the glial NF155.





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